

# 3-Methoxybenzylhydrazine dihydrochloride CAS number 849021-11-0

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3-Methoxybenzylhydrazine  
dihydrochloride

Cat. No.: B3022793

[Get Quote](#)

## An In-Depth Technical Guide to 3-Methoxybenzylhydrazine Dihydrochloride

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals on **3-Methoxybenzylhydrazine Dihydrochloride** (CAS No. 849021-11-0). It delves into the compound's chemical properties, a representative synthesis protocol, core reactivity, and essential handling procedures, providing the foundational knowledge required for its effective application in a laboratory setting.

## Core Compound Characteristics

**3-Methoxybenzylhydrazine dihydrochloride** is a substituted hydrazine derivative valued as a versatile building block in organic synthesis.<sup>[1]</sup> Its structure, featuring a reactive hydrazine moiety and a methoxy-substituted benzyl group, makes it a key intermediate, particularly in the construction of nitrogen-containing heterocyclic compounds.<sup>[1][2]</sup> These heterocyclic scaffolds are prevalent in many biologically active molecules, positioning this compound as a valuable precursor in pharmaceutical and agrochemical research.<sup>[1][3]</sup> The dihydrochloride salt form enhances the compound's stability and simplifies handling compared to its free base.<sup>[2]</sup>

## Physical and Chemical Properties

A summary of the key properties of **3-Methoxybenzylhydrazine Dihydrochloride** is presented below.

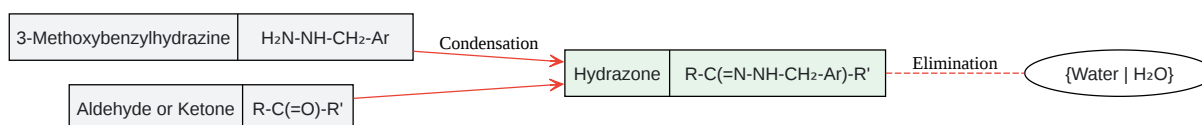
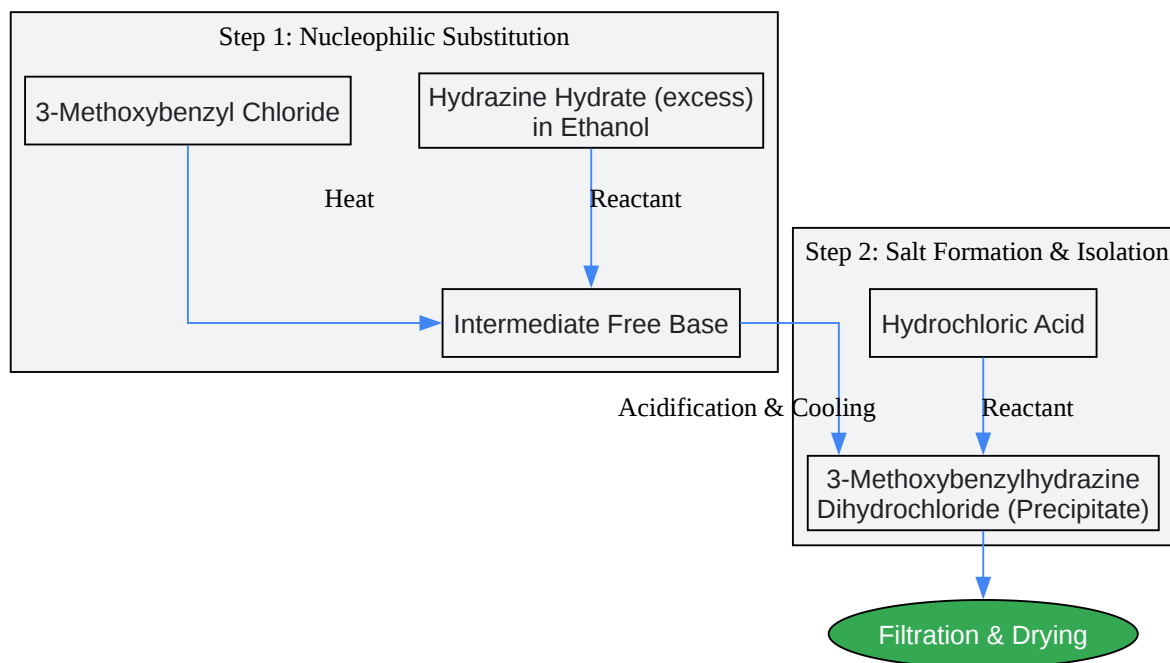
Property	Value	Source(s)
CAS Number	849021-11-0	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>8</sub> H <sub>14</sub> Cl <sub>2</sub> N <sub>2</sub> O	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	225.11 g/mol	<a href="#">[4]</a>
Synonyms	3-(Hydrazinomethyl)anisole dihydrochloride	<a href="#">[4]</a>
1-(3-methoxybenzyl)hydrazine dihydrochloride	<a href="#">[5]</a>	
Appearance	Typically a solid powder	<a href="#">[2]</a>
Solubility	Slight solubility in DMSO and Methanol	<a href="#">[2]</a>

## Synthesis Pathway and Experimental Protocol

The synthesis of substituted benzylhydrazines is a well-established process in organic chemistry.[\[6\]](#) A common and reliable method involves the nucleophilic substitution of a benzyl halide with hydrazine, followed by acidification to form the stable hydrochloride salt.[\[7\]](#)[\[8\]](#) This approach ensures high purity and reasonable yields, making it suitable for both laboratory-scale and larger-scale production.[\[6\]](#)

## Workflow for Synthesis

The diagram below illustrates a typical synthetic route from 3-methoxybenzyl chloride.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. benchchem.com [benchchem.com]
- 2. nbinno.com [nbinno.com]
- 3. nbinno.com [nbinno.com]
- 4. CAS 849021-11-0 | 4739-5-X0 | MDL MFCD06245507 | 3-Methoxybenzylhydrazine dihydrochloride | SynQuest Laboratories [synquestlabs.com]
- 5. (3-Methoxybenzyl)hydrazine dihydrochloride | 849021-11-0 [sigmaaldrich.com]
- 6. nbinno.com [nbinno.com]
- 7. (4-METHOXYBENZYL)HYDRAZINE DIHYDROCHLORIDE | 2011-48-5 [chemicalbook.com]
- 8. (4-METHOXYBENZYL)HYDRAZINE DIHYDROCHLORIDE synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [3-Methoxybenzylhydrazine dihydrochloride CAS number 849021-11-0]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3022793#3-methoxybenzylhydrazine-dihydrochloride-cas-number-849021-11-0]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)